

Application Notes and Protocols for Oral Administration of BMS-935177

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Compound of Interest

Compound Name: BMS-935177

Cat. No.: B15576437

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the formulation and preclinical evaluation of **BMS-935177**, a potent and reversible Bruton's Tyrosine Kinase (BTK) inhibitor, for oral administration. Due to its low aqueous solubility, developing an effective oral formulation is critical for achieving adequate bioavailability in preclinical studies.

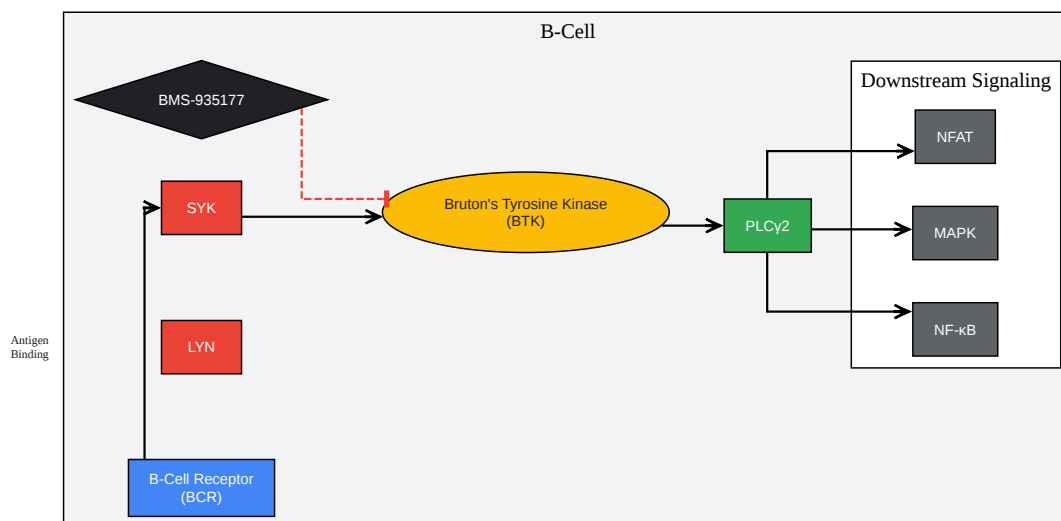
Physicochemical Properties of BMS-935177

A comprehensive understanding of the physicochemical properties of **BMS-935177** is essential for formulation development. Key parameters are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₂₆ N ₄ O ₃	[1]
Molecular Weight	502.56 g/mol	[1][2]
Appearance	Solid	[3]
Purity	99.11%	[1]
Solubility	DMSO: ≥ 130 mg/mL (258.68 mM)	[4]
Low aqueous solubility	[2]	
Plasma Protein Binding	High (<1% free for human)	[2]

Signaling Pathway of BMS-935177

BMS-935177 is a reversible inhibitor of Bruton's Tyrosine Kinase (BTK), a critical component of the B-cell receptor (BCR) signaling pathway.[2][5][6] Inhibition of BTK disrupts downstream signaling cascades that are crucial for B-cell proliferation, differentiation, and survival.



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BTK Signaling Pathway Inhibition by **BMS-935177**

Formulation Protocols for Oral Administration

Given the low aqueous solubility of **BMS-935177**, several formulation strategies can be employed to enhance its oral bioavailability for preclinical studies.[2] Below are protocols for preparing both a solution and a suspension formulation.

Protocol for Oral Solution Formulation

This protocol is designed to create a clear solution for oral administration, which can improve absorption.

Materials:

- **BMS-935177**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)[7][8][9][10]
- Tween 80 (Polysorbate 80)[11][12][13][14][15]
- Saline (0.9% NaCl)
- Sterile vials
- Magnetic stirrer and stir bar
- Pipettes

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **BMS-935177** in DMSO (e.g., 37.5 mg/mL).
- **Vehicle Preparation:** In a sterile vial, add 400 μ L of PEG300.
- **Solubilization:** To the PEG300, add 100 μ L of the **BMS-935177** DMSO stock solution. Mix thoroughly using a vortex or magnetic stirrer until a clear solution is obtained.
- **Addition of Surfactant:** Add 50 μ L of Tween 80 to the mixture and mix until homogeneous. Tween 80 acts as a surfactant to improve solubility and stability.[11][12][13][14][15]
- **Final Dilution:** Add 450 μ L of saline to the vial to reach a final volume of 1 mL. Mix well. The final concentration of **BMS-935177** in this example is 3.75 mg/mL.
- **Quality Control:** Visually inspect the final solution for clarity and absence of precipitation. The pH of the final formulation should also be measured and recorded.

Protocol for Oral Suspension Formulation

A suspension formulation is an alternative when a clear solution cannot be achieved or for specific study requirements.

Materials:

- **BMS-935177**
- Dimethyl sulfoxide (DMSO)
- Sulfobutyl ether- β -cyclodextrin (SBE- β -CD)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Saline (0.9% NaCl)
- Sterile vials
- Magnetic stirrer and stir bar
- Pipettes

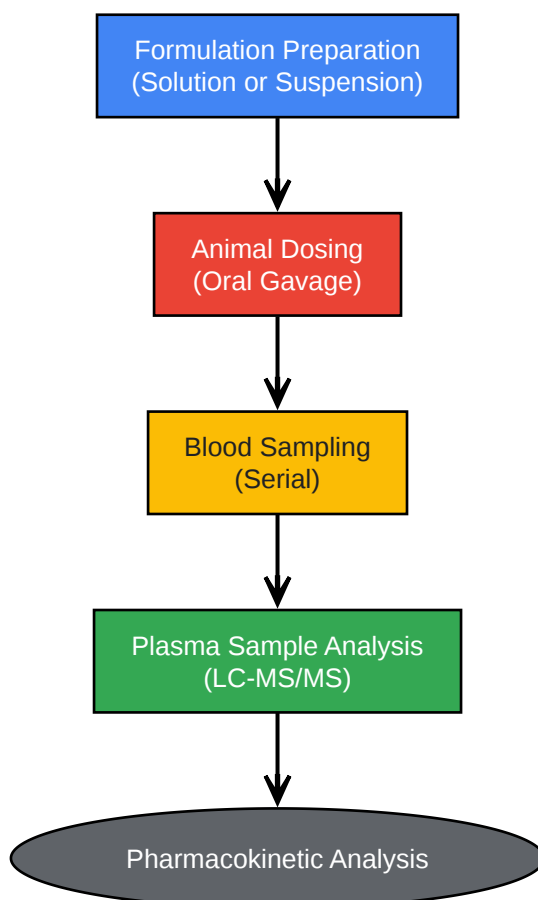
Procedure:

- **Vehicle Preparation:** Prepare a 20% (w/v) solution of SBE- β -CD in saline. For example, dissolve 2 g of SBE- β -CD powder in saline to a final volume of 10 mL. SBE- β -CD is a solubilizing agent that can form inclusion complexes with poorly soluble drugs.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Stock Solution Preparation:** Prepare a stock solution of **BMS-935177** in DMSO (e.g., 37.5 mg/mL).
- **Suspension Formation:** In a sterile vial, add 900 μ L of the 20% SBE- β -CD in saline solution.
- **Drug Addition:** While stirring, slowly add 100 μ L of the **BMS-935177** DMSO stock solution to the SBE- β -CD solution. Continue stirring until a uniform suspension is formed.
- **Quality Control:** Visually inspect the suspension for uniformity. Particle size analysis can be performed to ensure a consistent and appropriate particle size distribution for oral administration. The redispersibility of the suspension should also be assessed by gentle shaking.

Experimental Protocols for In Vivo Evaluation

The following protocols outline the procedures for administering the prepared formulations to rodents and for conducting subsequent pharmacokinetic studies.

Workflow for In Vivo Evaluation



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- To cite this document: BenchChem. [Application Notes and Protocols for Oral Administration of BMS-935177]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576437/docs#application-notes-and-protocols-for-oral-administration-of-bms-935177\]](https://www.benchchem.com/product/b15576437/docs#application-notes-and-protocols-for-oral-administration-of-bms-935177)

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